

# Operational Guide: Proper Disposal of Ethanol, 2,2'-(decylimino)bis-

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## Compound of Interest

Compound Name: Ethanol, 2,2'-(decylimino)bis-

CAS No.: 18924-65-7

Cat. No.: B3048987

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## Executive Summary & Chemical Profile[1][2]

**Ethanol, 2,2'-(decylimino)bis-** (commonly referred to as N-Decyldiethanolamine) is a tertiary amine surfactant often used as an intermediate in the synthesis of antifungals (e.g., Fenticonazole) or as an antistatic agent.

Effective disposal of this compound requires a strict understanding of its dual nature: it is both a corrosive/irritant amine and a marine pollutant. Improper disposal via sink drainage is a critical compliance violation due to high aquatic toxicity associated with long-chain alkyl amines.

## Chemical Identification Table

Parameter	Specification
Chemical Name	Ethanol, 2,2'-(decylimino)bis-
Synonyms	N-Decyldiethanolamine; 2,2'-(Decylimino)diethanol
CAS Number	18924-65-7 (Primary)
Molecular Formula	C <sub>14</sub> H <sub>31</sub> NO <sub>2</sub>
Physical State	Viscous liquid or low-melting solid (depending on purity)
Key Hazard Class	Skin/Eye Irritant (Cat 2/2A), Aquatic Toxicity
Waste Stream	Organic Alkaline (Non-Halogenated)

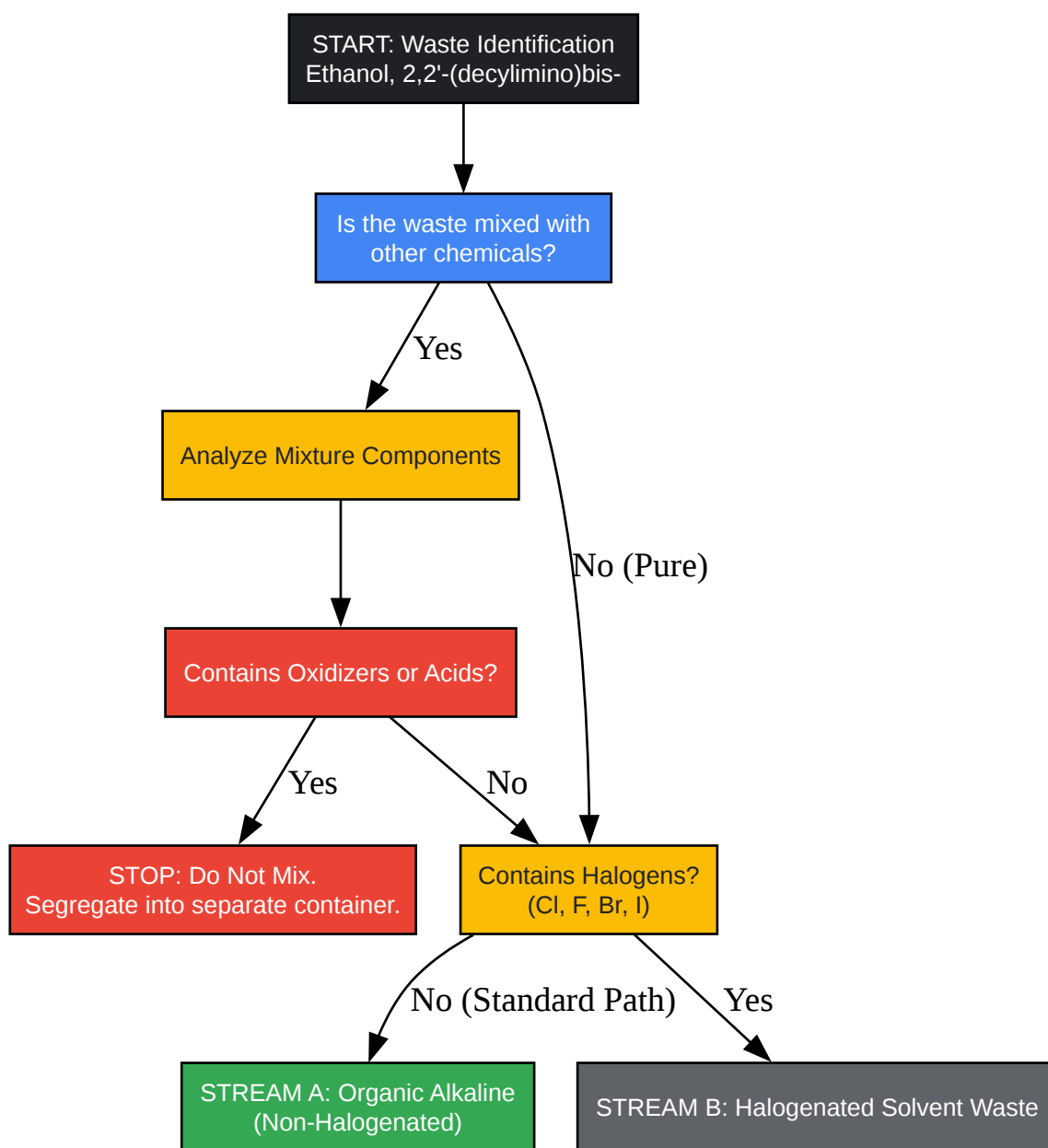
## Hazard Assessment & Segregation Logic

Before initiating disposal, you must understand the "Why" behind the protocol. This compound behaves differently than standard organic solvents.

- The Amine Factor (Alkalinity): As a tertiary amine, this compound is basic. Never mix it with strong acids (e.g., Sulfuric, Hydrochloric) or oxidizers (e.g., Hydrogen Peroxide, Nitric Acid) in a waste container.
  - Risk:[1][2][3] Exothermic reaction (heat generation) or formation of nitrosamines (carcinogenic) if mixed with nitrosating agents.
- The Surfactant Factor (Foaming): This molecule has a hydrophilic head and a hydrophobic tail.
  - Risk:[1][2][3] If spilled and washed with high-pressure water, it will generate massive amounts of foam, complicating containment.
- Aquatic Toxicity: Long alkyl chains (C10) penetrate aquatic organism membranes easily.
  - Directive: Zero-discharge policy.[4] No amount is "safe" for drain disposal.[4]

## Waste Stream Decision Matrix (DOT Visualization)

The following logic flow dictates the correct waste stream selection to prevent incompatible mixing.



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Figure 1: Decision matrix for selecting the correct waste stream. The primary path for pure N-decyl-diethanolamine is Stream A (Organic Alkaline).

## Disposal Protocol (Step-by-Step)

Do not neutralize this waste in the lab. Neutralization generates heat and salts which complicate the final incineration process.

### Phase 1: Preparation & PPE

Objective: Prevent dermal absorption and eye damage.

- Gloves: Nitrile rubber (minimum thickness 0.11 mm). Reasoning: Amines can penetrate thin latex.
- Eye Protection: Chemical splash goggles. Reasoning: Risk of serious eye damage (Category 1/2A hazard).[2]
- Ventilation: Fume hood is required during transfer to avoid inhaling aerosols.

### Phase 2: Container Selection & Bulking

- Select Container: Use High-Density Polyethylene (HDPE) or Glass.
  - Avoid: Aluminum or galvanized steel containers (amines can corrode these metals over time).
- Verify pH (Self-Validating Step): Dip a pH strip into the waste container before adding the N-decylidiethanolamine.
  - Pass: pH 7–14.
  - Fail: pH < 7. STOP. Do not add. You are about to mix a base with an acid.
- Transfer: Pour slowly using a funnel.
  - Caution: Pour down the side of the container to minimize foaming.

### Phase 3: Labeling & Handover

Standard "Organic Waste" labels are insufficient. You must add specific hazard identifiers for the waste hauler.

- Primary Label: "Non-Halogenated Organic Waste (Alkaline)"
- Constituents: Write "**Ethanol, 2,2'-(decylimino)bis-** (Surfactant)" clearly.
- Hazard Checkboxes:  Irritant  Toxic to Aquatic Life

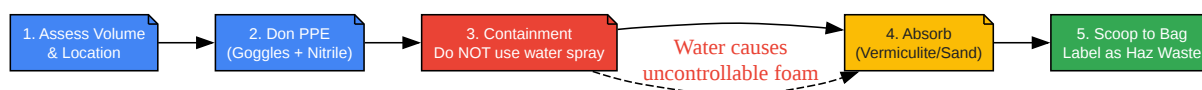
## Phase 4: Final Destruction

The only acceptable final destruction method for this compound is High-Temperature Incineration at a licensed facility.

- Mechanism: Thermal oxidation converts the carbon chain to CO<sub>2</sub> and the nitrogen to N<sub>2</sub>/NO<sub>x</sub> (scrubbed).
- Why not landfill? Leaching leads to groundwater contamination and aquatic die-off.

## Emergency Contingencies: Spill Response

Surfactant spills present a unique "slip and foam" hazard.



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Figure 2: Spill response workflow. Note the critical prohibition of water spray during containment.

Spill Protocol Details:

- Do Not Hose Down: Adding water will create a massive volume of suds/foam, expanding the contaminated area.
- Damming: Use dry sand or vermiculite to create a dike around the spill.
- Absorption: Cover the liquid with inert absorbent (clay, kitty litter, or commercial pads).

- Cleaning: Once the bulk liquid is removed, wipe the floor with a dilute acetic acid (vinegar) solution to neutralize the slippery amine residue, then rinse with water.

## References

- PubChem. (2023). **Ethanol, 2,2'-(decylimino)bis-** (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)
- ECHA. (European Chemicals Agency). Information on Chemicals - Amines, N-C10-16-alkyltrimethylenedi-, reaction products with chloroacetic acid. (Used for homologous series hazard extrapolation). Retrieved from [\[Link\]](#)

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## Sources

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